

# Application Notes and Protocols for Saturated Absorption Spectroscopy of Rubidium-85

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## Compound of Interest

Compound Name: Rubidium-85

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## Introduction

Saturated absorption spectroscopy is a high-resolution laser spectroscopy technique that enables the observation of atomic transitions without the line-broadening effects caused by the thermal motion of atoms, known as Doppler broadening.[1] This method is crucial for applications requiring precise frequency references, such as atomic clocks, laser cooling, and fundamental physics research.[1][2] This document provides a detailed guide to the experimental setup and protocol for performing saturated absorption spectroscopy on the D2 line ( $5^2S_{1/2} \rightarrow 5^2P_{3/2}$ ) of **Rubidium-85** ( $^{85}\text{Rb}$ ).

Rubidium has two stable isotopes,  $^{85}\text{Rb}$  (72.2% natural abundance) and  $^{87}\text{Rb}$  (27.8% natural abundance).[3] The single valence electron in rubidium gives it a hydrogen-like atomic structure, making it a common subject for spectroscopic studies.[4][5] The hyperfine structure of its energy levels, arising from the interaction between the nuclear spin and the total angular momentum of the electron, can be resolved using Doppler-free techniques like saturated absorption spectroscopy.[4][6]

## Principle of Operation

The core of saturated absorption spectroscopy lies in the use of two counter-propagating laser beams derived from the same laser: a strong "pump" beam and a weaker "probe" beam.[7][8] These beams are directed through a vapor cell containing the atomic sample.

Due to the Doppler effect, atoms moving with different velocities will be resonant with the laser at slightly different frequencies. However, when the laser frequency is tuned to the exact atomic transition frequency, both the pump and probe beams interact with the same group of atoms—those with a near-zero velocity component along the beam path.<sup>[7]</sup>

The intense pump beam excites a significant fraction of these zero-velocity atoms to the excited state, "saturating" the transition. This saturation leads to a reduction in the absorption of the counter-propagating probe beam. As the laser frequency is scanned across the atomic resonance, a narrow "Lamb dip" of increased transmission is observed on the photodetector measuring the probe beam intensity, superimposed on the broader Doppler-broadened absorption profile.<sup>[1]</sup> The width of this dip is primarily limited by the natural linewidth of the transition, which is approximately 6 MHz for the rubidium D2 line.<sup>[1][8]</sup>

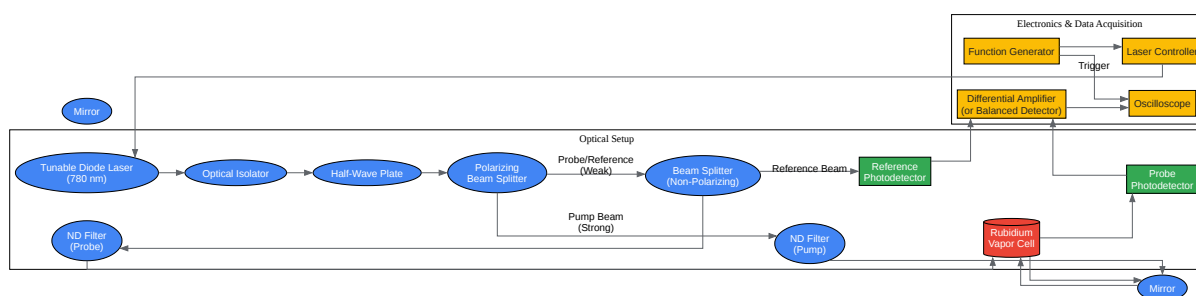
## Experimental Setup

A typical experimental setup for saturated absorption spectroscopy of **Rubidium-85** consists of the following components:

- **Tunable Diode Laser:** An external cavity diode laser (ECDL) operating at a wavelength of approximately 780 nm is required to probe the D2 transition of rubidium.<sup>[6]</sup> The laser should have a narrow linewidth and be tunable across the hyperfine transitions.
- **Optical Isolator:** Placed directly after the laser to prevent back-reflections that can destabilize the laser's operation.<sup>[9]</sup>
- **Beam Splitters:** A combination of polarizing and non-polarizing beam splitters are used to divide the laser beam into the pump, probe, and reference beams.<sup>[10]</sup> A common configuration uses a polarizing beam splitter and a half-wave plate to adjust the power ratio between the pump and probe beams.<sup>[9]</sup>
- **Neutral Density (ND) Filters:** Used to control the intensity of the pump and probe beams.<sup>[11]</sup>
- **Rubidium Vapor Cell:** A glass cell containing a small amount of rubidium. For  $^{85}\text{Rb}$  spectroscopy, a cell with a natural abundance of rubidium is typically used.<sup>[9]</sup> The cell is often operated at or slightly above room temperature to achieve a sufficient vapor pressure.<sup>[7][9]</sup>

- Mirrors: High-reflectivity mirrors are used to direct the laser beams through the setup.[6]
- Photodetectors: Two photodiodes are typically used. One measures the intensity of the probe beam after it passes through the vapor cell, and the other measures a reference beam that does not interact with the pump beam to subtract the Doppler-broadened background. A balanced photodetector can also be used for this purpose.[10]
- Oscilloscope: To visualize and record the absorption spectra.[6]
- Function Generator: To provide a modulation signal (e.g., a triangle wave) to the laser's piezoelectric transducer (PZT) for scanning the laser frequency.[6]

## Experimental Workflow Diagram



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Caption: A schematic of the experimental setup for saturated absorption spectroscopy of **Rubidium-85**.

## Quantitative Data

The following tables summarize key quantitative parameters for the saturated absorption spectroscopy of  $^{85}\text{Rb}$ .

Table 1: **Rubidium-85** Atomic Properties

Property	Value
Natural Abundance	72.2% <a href="#">[3]</a>
Nuclear Spin (I)	5/2 <a href="#">[3]</a>
D2 Line Transition	$5^2\text{S}_{1/2} \rightarrow 5^2\text{P}_{3/2}$
Wavelength ( $\lambda$ )	$\sim 780\text{ nm}$ <a href="#">[6]</a>
Natural Linewidth ( $\Gamma$ )	$\sim 6\text{ MHz}$ <a href="#">[1]</a> <a href="#">[8]</a>

Table 2: Hyperfine Structure of  $^{85}\text{Rb}$  (D2 Line)

State	F Quantum Number	Hyperfine Splitting from F-1 (MHz)
$5^2\text{S}_{1/2}$ (Ground State)	2, 3	3035.7 <a href="#">[6]</a>
$5^2\text{P}_{3/2}$ (Excited State)	1, 2, 3, 4	F=2: 29.21, F=3: 63.43, F=4: 120.65 <a href="#">[4]</a>

Table 3: Typical Experimental Parameters

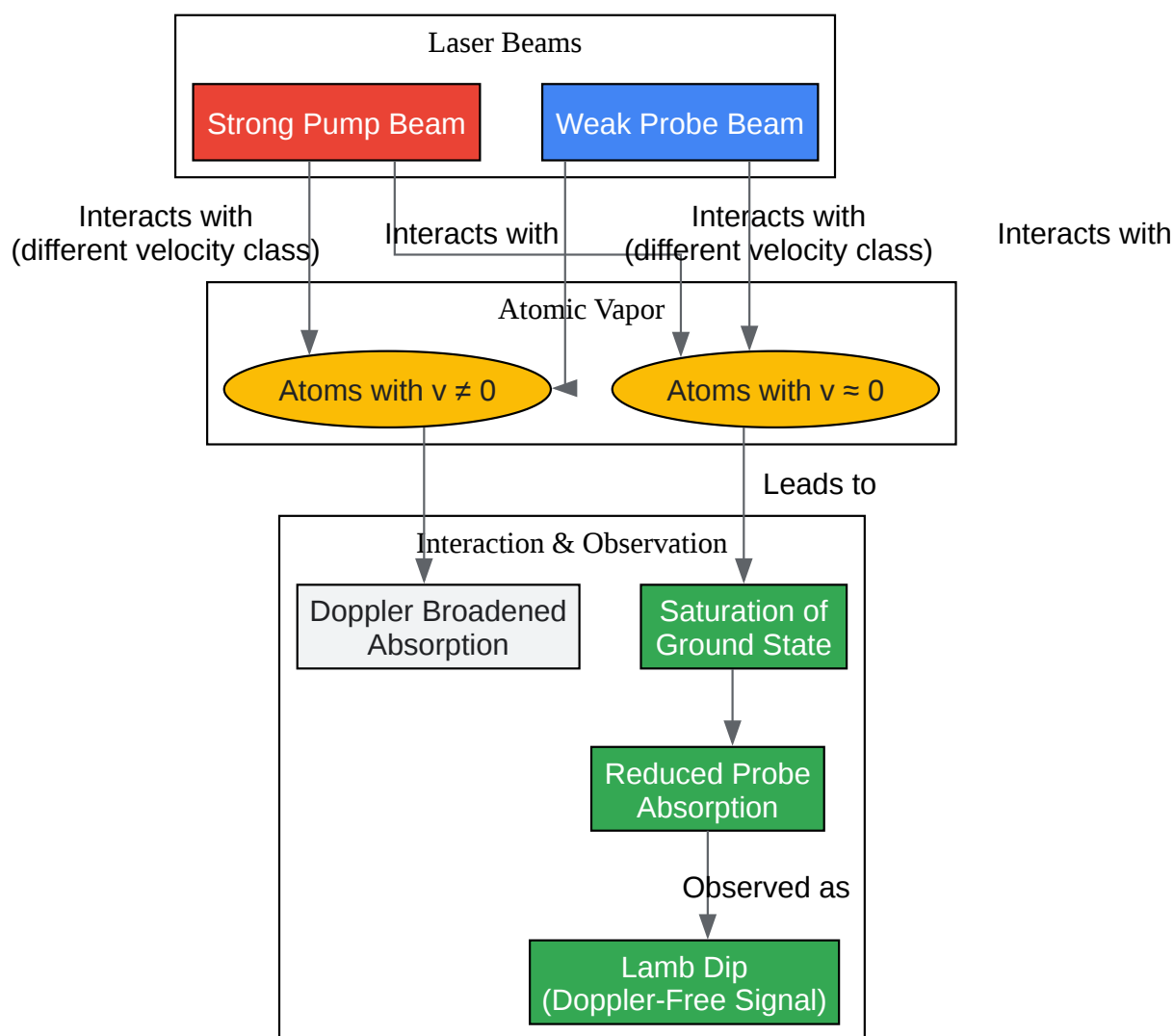
Parameter	Typical Value
Pump Beam Intensity	> Saturation Intensity ( $\sim 1.67 \text{ mW/cm}^2$ )[11]
Probe Beam Intensity	$\sim 10\%$ of Pump Beam Intensity[11]
Rubidium Cell Temperature	Room Temperature ( $\sim 20\text{-}25^\circ\text{C}$ ) to $\sim 52^\circ\text{C}$ [7]
Laser Linewidth	< Natural Linewidth ( $< 6 \text{ MHz}$ )

## Experimental Protocol

- Laser Setup and Alignment:
  - Set up the tunable diode laser and ensure it is operating in a single mode at approximately 780 nm.
  - Align the laser beam through the optical isolator.
  - Use the half-wave plate and polarizing beam splitter to divide the beam into a strong pump beam and a weaker probe/reference beam. The power ratio should be approximately 10:1. [11]
  - Use the non-polarizing beam splitter to create the probe and reference beams from the weaker beam.
- Beam Path Alignment:
  - Align the reference beam to bypass the vapor cell and fall directly onto the reference photodetector.
  - Align the probe beam to pass through the center of the rubidium vapor cell and onto the probe photodetector.
  - Carefully align the pump beam to be counter-propagating and co-linear with the probe beam through the vapor cell. This alignment is critical for observing the saturated absorption signal.
- Signal Detection and Optimization:

- Connect the outputs of the probe and reference photodetectors to a differential amplifier or a balanced detector. The output of this will be the Doppler-free signal.
- Connect the output of the differential amplifier and the ramp signal from the function generator (for the laser PZT) to an oscilloscope.
- Apply a low-frequency (~10-100 Hz) triangle wave from the function generator to the laser's PZT to scan the laser frequency.
- Observation of Doppler-Broadened Spectrum:
  - Block the pump beam and observe the output of the probe photodetector on the oscilloscope. You should see two broad absorption features corresponding to the transitions from the two ground state hyperfine levels ( $F=2$  and  $F=3$ ) of  $^{85}\text{Rb}$ .
- Observation of Saturated Absorption Spectrum:
  - Unblock the pump beam.
  - Observe the output from the differential amplifier on the oscilloscope. You should now see sharp, narrow "Lamb dips" superimposed on the Doppler-broadened profile. These correspond to the hyperfine transitions of the  $5^2\text{P}_{3/2}$  excited state.
  - You will also observe "crossover" resonances, which appear as additional dips located midway between two true hyperfine transitions that share a common ground or excited state.
- Data Acquisition and Analysis:
  - Record the saturated absorption spectrum from the oscilloscope.
  - Identify the Lamb dips and crossover resonances based on the known hyperfine splittings of  $^{85}\text{Rb}$  (see Table 2).
  - The frequency separation between the peaks can be calibrated using a Fabry-Pérot interferometer or by using the known ground state hyperfine splitting of  $^{85}\text{Rb}$  (3035.7 MHz) as a reference.

## Logical Relationship of Saturated Absorption



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Caption: Logical flow of the saturated absorption spectroscopy technique.

## Conclusion

Saturated absorption spectroscopy is a powerful and accessible technique for high-resolution studies of atomic structure. By following the protocols outlined in these notes, researchers can successfully implement this method to investigate the hyperfine structure of **Rubidium-85**. This capability is fundamental for a wide range of applications in atomic physics, metrology, and the development of quantum technologies. Careful alignment of the optical setup and optimization of the experimental parameters are key to obtaining high-quality, Doppler-free spectra.

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